

# In-Depth Technical Guide: Safety and Handling of DL-Glutamic Acid-d3

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## Compound of Interest

Compound Name: *DL-Glutamic acid-d3*

Cat. No.: *B1456429*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **DL-Glutamic acid-d3**, a deuterated form of the non-essential amino acid DL-glutamic acid. While generally considered non-hazardous, adherence to proper laboratory protocols is essential to ensure personnel safety and maintain experimental integrity.

## Chemical and Physical Properties

**DL-Glutamic acid-d3** shares similar physical and chemical properties with its non-deuterated counterpart. The primary difference is the increased molecular weight due to the presence of three deuterium atoms.<sup>[1]</sup> This substitution is utilized in various research applications, including metabolic studies and as a tracer or internal standard in mass spectrometry.<sup>[2]</sup>

Property	Data	Source
Chemical Formula	C <sub>5</sub> H <sub>6</sub> D <sub>3</sub> NO <sub>4</sub>	[1][3]
Molecular Weight	150.15 g/mol	[1]
CAS Number	96927-56-9	[1][3]
Appearance	White to off-white solid powder	[1]
Melting Point	185 °C (decomposes)	[1]
Boiling Point	333.8 ± 32.0 °C at 760 mmHg	[1]
Solubility	Soluble in water (≥ 17.86 mg/mL) and 1 M HCl (100 mg/ml).	[1][4]
Storage Temperature	Room temperature.[3][5] For long-term storage of solutions, -20°C for up to one month or -80°C for up to six months is recommended.[2]	
Flash Point	Not applicable	
Auto-ignition Temperature	No data available	[3]

## Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **DL-Glutamic acid-d3** is not classified as a dangerous substance.[3] However, as with any chemical, it may cause irritation upon contact with eyes or skin, and may be harmful if inhaled or ingested.[3]

Potential Health Effects:

- Eye Contact: May cause eye irritation.[3]
- Skin Contact: May be harmful if absorbed through the skin and may cause skin irritation.[3]

- Inhalation: May be harmful if inhaled and may cause respiratory tract irritation.[3]
- Ingestion: May be harmful if swallowed.[3]

No components of this product at levels greater than or equal to 0.1% are identified as probable, possible, or confirmed human carcinogens by IARC or ACGIH.[3] There is no data available on mutagenic or teratogenic effects.[3]

## Handling and Storage Protocols

Proper handling and storage are crucial to maintain the quality of **DL-Glutamic acid-d3** and ensure a safe laboratory environment.

Handling:

- Avoid contact with skin and eyes.[3]
- Avoid the formation of dust and aerosols.[3]
- Use in a well-ventilated area, preferably in a laboratory fume hood.[3][6]
- Do not eat, drink, or smoke when handling the product.[7]
- Wash hands thoroughly after handling.[7]

Storage:

- Store in a cool, dry, and well-ventilated place.[6][8][9]
- Keep the container tightly closed.[10][11]
- Store away from incompatible materials such as strong oxidizing agents.[3][10]

## Personal Protective Equipment (PPE)

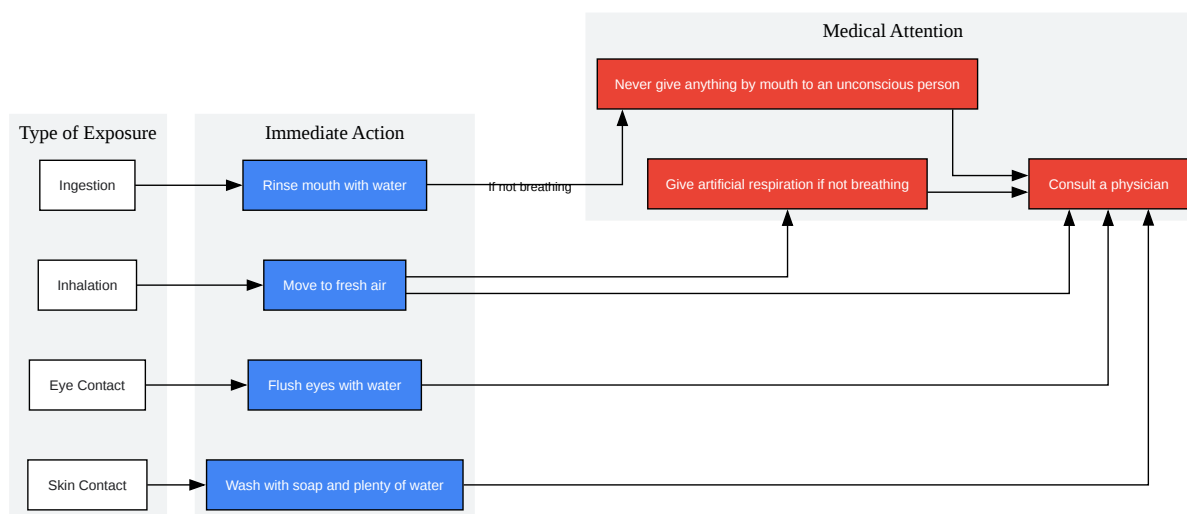
The use of appropriate personal protective equipment is mandatory when handling **DL-Glutamic acid-d3**.

PPE Type	Specifications
Eye/Face Protection	Safety glasses with side-shields conforming to NIOSH (US) or EN 166 (EU) standards. <a href="#">[3]</a> <a href="#">[8]</a>
Hand Protection	Handle with gloves. Nitrile rubber gloves with a thickness of >0.11 mm are suitable. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. <a href="#">[3]</a> <a href="#">[8]</a>
Skin and Body Protection	Wear impervious clothing, such as a lab coat. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace. <a href="#">[3]</a> <a href="#">[6]</a>
Respiratory Protection	If a risk assessment indicates that air-purifying respirators are necessary, use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges as a backup to engineering controls. For sole protection, a full-face supplied air respirator is recommended. Use respirators and components tested and approved under appropriate government standards such as NIOSH (US). <a href="#">[3]</a>

## Emergency Procedures

### First Aid Measures

A clear and immediate response is critical in case of accidental exposure.



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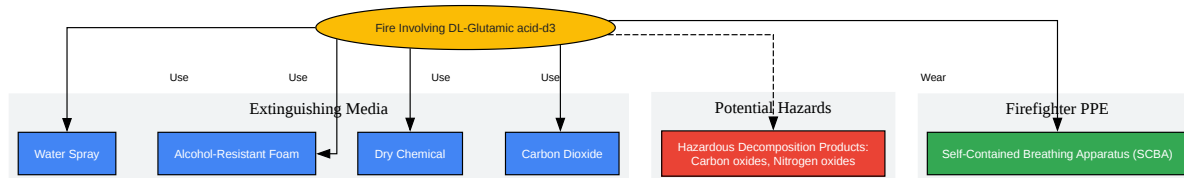
Caption: First aid procedures for exposure to **DL-Glutamic acid-d3**.

Detailed First Aid Protocols:

- Inhalation: If breathed in, move the person into fresh air.[3] If not breathing, give artificial respiration.[3] Consult a physician.[3]
- Skin Contact: Wash off with soap and plenty of water.[3] Consult a physician.[3]
- Eye Contact: Flush eyes with water as a precaution.[3][11]
- Ingestion: Never give anything by mouth to an unconscious person.[3][11] Rinse mouth with water.[3][11] Consult a physician.[3]

## Firefighting Measures

**DL-Glutamic acid-d3** is not flammable or combustible.[3] However, in the event of a fire involving this substance, the following measures should be taken.



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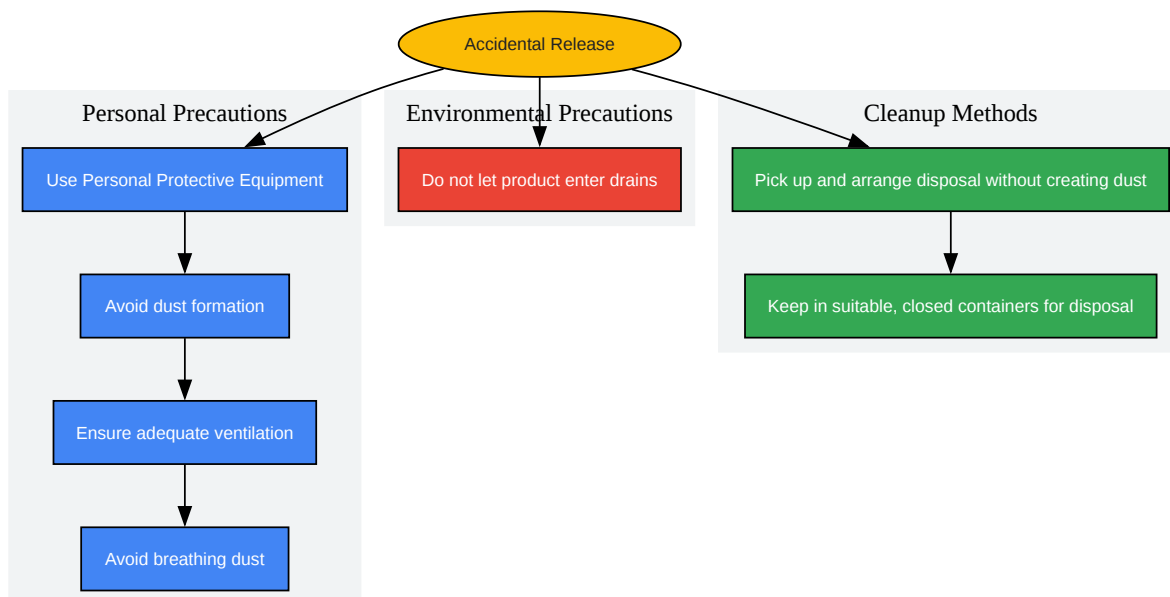
Caption: Recommended firefighting measures for **DL-Glutamic acid-d3**.

### Firefighting Instructions:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3][11]
- Hazardous Combustion Products: Under fire conditions, hazardous decomposition products such as carbon oxides and nitrogen oxides may be formed.[3][8][10]
- Special Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) if necessary.[3][8][11]

## Accidental Release Measures

In the event of a spill, prompt and appropriate action is necessary to prevent contamination and exposure.



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Caption: Workflow for handling accidental releases of **DL-Glutamic acid-d3**.

#### Cleanup Procedures:

- Personal Precautions: Use personal protective equipment.[3] Avoid dust formation and ensure adequate ventilation.[3] Avoid breathing dust.[3]
- Environmental Precautions: Prevent the product from entering drains.[3]
- Methods for Cleaning Up: Pick up and arrange disposal without creating dust.[3] Keep the material in suitable, closed containers for disposal.[3][11]

## Toxicological Information

Specific toxicological data, such as LD50 and LC50 values, for **DL-Glutamic acid-d3** are not available.[3] The toxicological properties have not been thoroughly investigated.[12] The information provided is based on the potential hazards of similar compounds.

## Disposal Considerations

Dispose of this product and its container in accordance with local, regional, and national regulations. Do not let the product enter drains.[3] Contaminated packaging should be disposed of as unused product.

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